

# An In-depth Technical Guide to the Chemical Properties of Hexadecanedioate

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## Compound of Interest

Compound Name: *Hexadecanedioate*

Cat. No.: *B1242263*

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## Introduction

**Hexadecanedioate**, also known as Thapsic acid, is an alpha,omega-dicarboxylic acid.<sup>[1]</sup> It is a long-chain dicarboxylic acid that is the 1,14-dicarboxy derivative of tetradecane.<sup>[1]</sup> At room temperature, it exists as a white crystalline solid.<sup>[2]</sup> This document provides a comprehensive overview of the chemical and physical properties of **hexadecanedioate**, its stability, and its applications, particularly within the pharmaceutical and chemical industries.

## Chemical and Physical Properties

The fundamental properties of **hexadecanedioate** are summarized below. These values are compiled from various chemical databases and literature sources.

## Identifiers and General Properties

Property	Value	Source(s)
IUPAC Name	hexadecanedioic acid	<a href="#">[1]</a>
Synonyms	Thapsic acid, 1,16- Hexadecanedioic acid, 1,14- Tetradecanedicarboxylic acid	<a href="#">[1]</a> <a href="#">[3]</a>
CAS Number	505-54-4	<a href="#">[1]</a>
Molecular Formula	$C_{16}H_{30}O_4$	<a href="#">[1]</a>
Molecular Weight	286.41 g/mol	<a href="#">[1]</a>
Appearance	White to off-white crystalline solid/powder	<a href="#">[2]</a>

## Physicochemical Data

This table presents key quantitative data describing the physicochemical nature of **hexadecanedioate**.

Property	Value	Unit	Source(s)
Melting Point	120 - 123	°C	<a href="#">[1]</a>
Boiling Point	~457.5	°C (at 760 mmHg, estimated)	
	160 - 165	°C (at 0.7 Torr)	<a href="#">[4]</a>
Water Solubility	5.098 (at 20°C)	mg/L	<a href="#">[5]</a>
1.49 (at 25°C, estimated)	mg/L		
Solubility in Organic Solvents	Soluble in ether, carbon disulphide, DMSO (57 mg/mL), and methanol. <a href="#">[3]</a> <a href="#">[6]</a> Better solubility in non-polar organic solvents like hexane. <a href="#">[2]</a>	-	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[6]</a>
pKa (Predicted)	4.48 ± 0.10	-	<a href="#">[5]</a>
Density (Estimated)	~1.016 - 1.058	g/cm <sup>3</sup>	<a href="#">[2]</a> <a href="#">[7]</a> <a href="#">[8]</a>
LogP (Octanol/Water Partition Coefficient)	4.67 (at 25°C)	-	<a href="#">[5]</a>
Vapor Pressure	0 Pa (at 25°C)	Pa	<a href="#">[5]</a>

## Experimental Protocols

Detailed experimental procedures for the characterization of **hexadecanedioate** are crucial for reproducible research. Below are generalized, standard methodologies for determining its key physicochemical properties.

### Determination of Melting Point (Capillary Method)

- Sample Preparation: A small amount of dry, powdered **hexadecanedioate** is packed into a capillary tube to a height of 2-3 mm.
- Apparatus: A calibrated melting point apparatus with a heating block and a thermometer or digital temperature sensor is used.
- Procedure: The capillary tube is placed in the heating block. The temperature is increased rapidly to about 15-20°C below the expected melting point (120°C) and then increased slowly at a rate of 1-2°C per minute.
- Data Collection: The temperature range is recorded from the point at which the first drop of liquid appears to the point at which the entire sample has melted into a clear liquid. For **hexadecanedioate**, this range is typically observed between 120°C and 123°C.[1][9]

## Determination of Solubility

### 2.2.1. Water Solubility (Shake-Flask Method - OECD 105)

- Sample Preparation: An excess amount of **hexadecanedioate** is added to a known volume of deionized water in a flask.
- Equilibration: The flask is sealed and agitated at a constant temperature (e.g., 20°C) for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: The mixture is allowed to stand, or is centrifuged, to separate the undissolved solid from the aqueous solution.
- Analysis: A sample of the clear supernatant is carefully removed and its concentration is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) or Gas Chromatography-Mass Spectrometry (GC-MS) after derivatization.

2.2.2. Solubility in Organic Solvents The same shake-flask method can be applied using organic solvents like ethanol, DMSO, or hexane instead of water.[2] Given its higher solubility in some organic solvents, a larger initial sample-to-solvent ratio may be required to achieve saturation.[6]

## Potentiometric Titration for pKa Determination

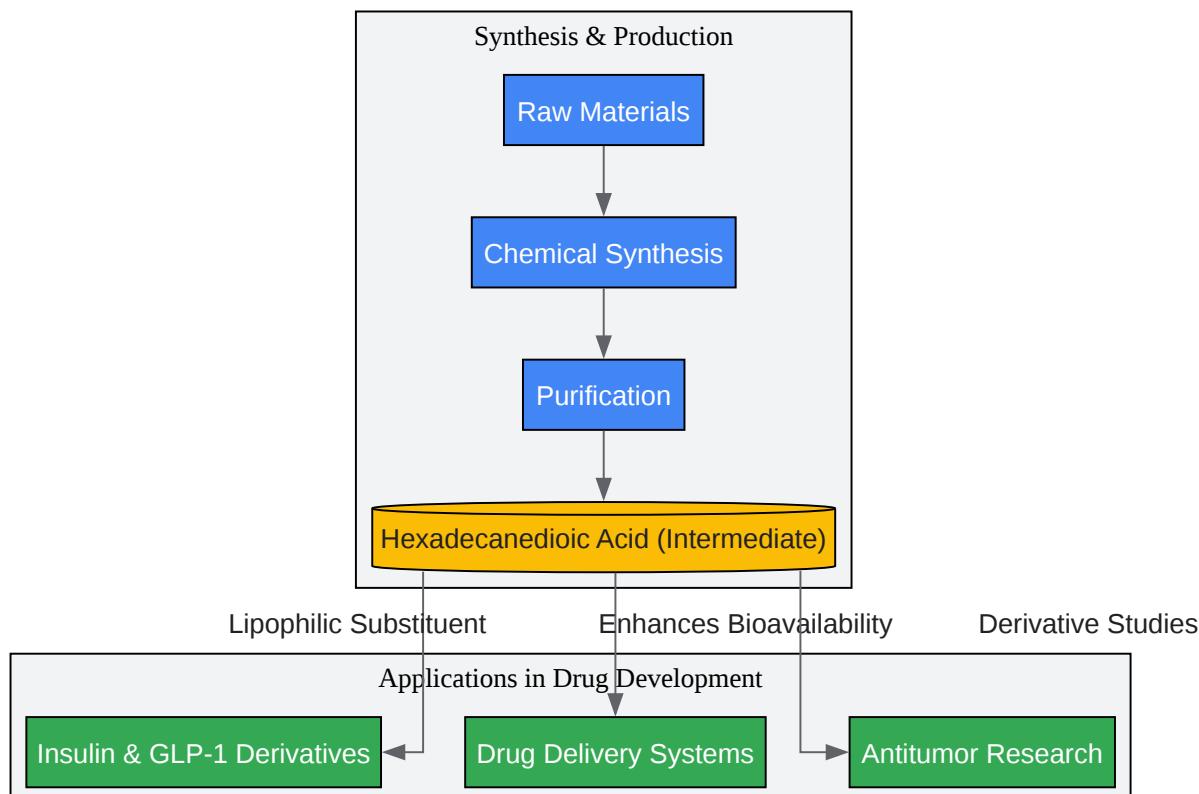
- Sample Preparation: A precise weight of **hexadecanedioate** is dissolved in a suitable solvent, typically a mixture of water and a co-solvent like methanol to overcome its low aqueous solubility.
- Apparatus: A calibrated pH meter with a glass electrode and a burette are used.
- Titration: The solution is titrated with a standardized solution of a strong base (e.g., 0.1 M NaOH). The pH of the solution is recorded after each addition of the titrant.
- Data Analysis: A titration curve (pH vs. volume of titrant) is plotted. The pKa values correspond to the pH at the half-equivalence points. Since **hexadecanedioate** is a dicarboxylic acid, two equivalence points and two corresponding pKa values are expected, although often only the first is reported in predictive models.[5]

## Stability and Reactivity

- Stability: **Hexadecanedioate** is a stable compound under standard conditions.[5] It is combustible.[5]
- Incompatibilities: It is incompatible with strong bases, oxidizing agents, and reducing agents. [5]
- Storage: For long-term storage, it is recommended to keep the compound in a cool place, with some suppliers suggesting temperatures between 2-8°C or below +30°C.[5][3]

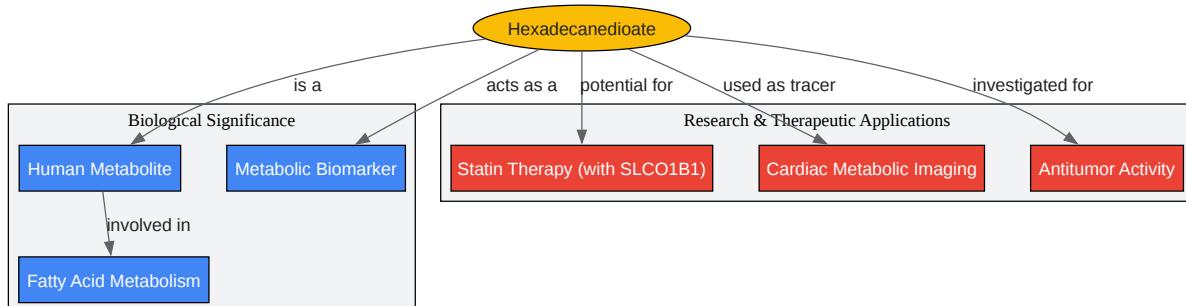
## Visualized Workflows and Relationships

The following diagrams illustrate the role of **hexadecanedioate** in scientific and industrial contexts.



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Caption: Role of Hexadecanedioic Acid as a Pharmaceutical Intermediate.

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Caption: Biological Roles and Research Applications of **Hexadecanedioate**.

## Applications in Research and Drug Development

**Hexadecanedioate** is more than a simple dicarboxylic acid; it is a versatile molecule with significant applications in both industrial and pharmaceutical settings.

- **Pharmaceutical Intermediate:** It is a key intermediate in the synthesis of various compounds. [10][11] Notably, its lipophilic nature is leveraged in the development of insulin and GLP-1 derivatives, where it helps to extend the duration of action and create sustained-release profiles.[10][11]
- **Drug Delivery and Formulation:** The compound is explored for its use in drug delivery systems, where it can potentially enhance the solubility and bioavailability of certain medications.[8] It is also used in cosmetic formulations as an emollient.[8]
- **Biological Research:** As a human metabolite, **hexadecanedioate** is relevant in metabolic studies.[1][12] It is activated by mitochondrial and microsomal fractions in the liver and has been investigated for its potential antitumor activity. Furthermore, it is used as a research tool

for studies on blood pressure regulation and as a potential therapy for statin intolerance when working with the SLCO1B1 protein.[5]

- Industrial Chemistry: Beyond pharmaceuticals, it serves as a building block for polymers such as polyamides and polyesters, enhancing their thermal stability and mechanical strength.[8] It is also an intermediate in the production of fragrances, like Exaltone.[3][11]

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